

# Proper Disposal of BMS-986260: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: BMS-986260

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Effective management and disposal of investigational drugs like **BMS-986260**, a tyrosine kinase 2 (TYK2) inhibitor, are critical for maintaining laboratory safety, environmental protection, and regulatory compliance. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound. Adherence to these protocols is imperative to minimize risks and uphold the integrity of research operations.

All disposal procedures for investigational medications must comply with federal regulations, such as the Resource Conservation and Recovery Act (RCRA), as well as state and local laws. [1][2] It is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to determine if **BMS-986260** is classified as a hazardous waste.[2]

## Immediate Safety and Handling Protocol

Before beginning any disposal process, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE), including safety goggles, lab coats, and chemical-resistant gloves. All handling of **BMS-986260** waste should be conducted within a certified chemical fume hood to prevent inhalation of any powders or aerosols.

## Step-by-Step Disposal Procedure

- **Initial Waste Segregation:** Immediately after use, segregate all materials contaminated with **BMS-986260**. This includes, but is not limited to:

- Unused or expired solid compound.
- Solutions containing **BMS-986260**.
- Contaminated consumables such as pipette tips, vials, gloves, and bench paper.[3]
- Empty stock containers.
- Container Selection and Labeling:
  - Select a compatible, UN-approved hazardous waste container for the collection of **BMS-986260** waste.[3][4] The container material (e.g., glass or plastic) should be appropriate for the physical state of the waste (solid or liquid).[4]
  - Affix a "HAZARDOUS WASTE" label to the container.[4] No other labels are acceptable.[4]
  - Complete the label with the following information:
    - Principal Investigator's (PI) name.[4]
    - Laboratory location (building and room number).[4]
    - Contact phone number.[4]
    - Full chemical name: "**BMS-986260**". Avoid abbreviations.[4]
    - Concentration or percentage of the active ingredient.[4]
- Waste Accumulation and Storage:
  - Store the labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).[4]
  - The SAA should be in a locked cabinet or within secondary containment to prevent spills.[4]
  - Ensure the container is kept closed at all times, except when adding waste.
  - Conduct and document weekly inspections of the SAA and the waste container.[4]

- Final Disposal Process:
  - Once the container is full, or if the waste has been stored for the maximum allowable time per institutional policy, initiate a disposal request.
  - Submit a completed Chemical Waste Disposal Request Form to your institution's EHS department.[\[4\]](#)
  - EHS personnel will collect the waste for consolidation and transport to an EPA-permitted incineration facility.[\[4\]](#)[\[5\]](#)

## Logistical Summary for BMS-986260 Disposal

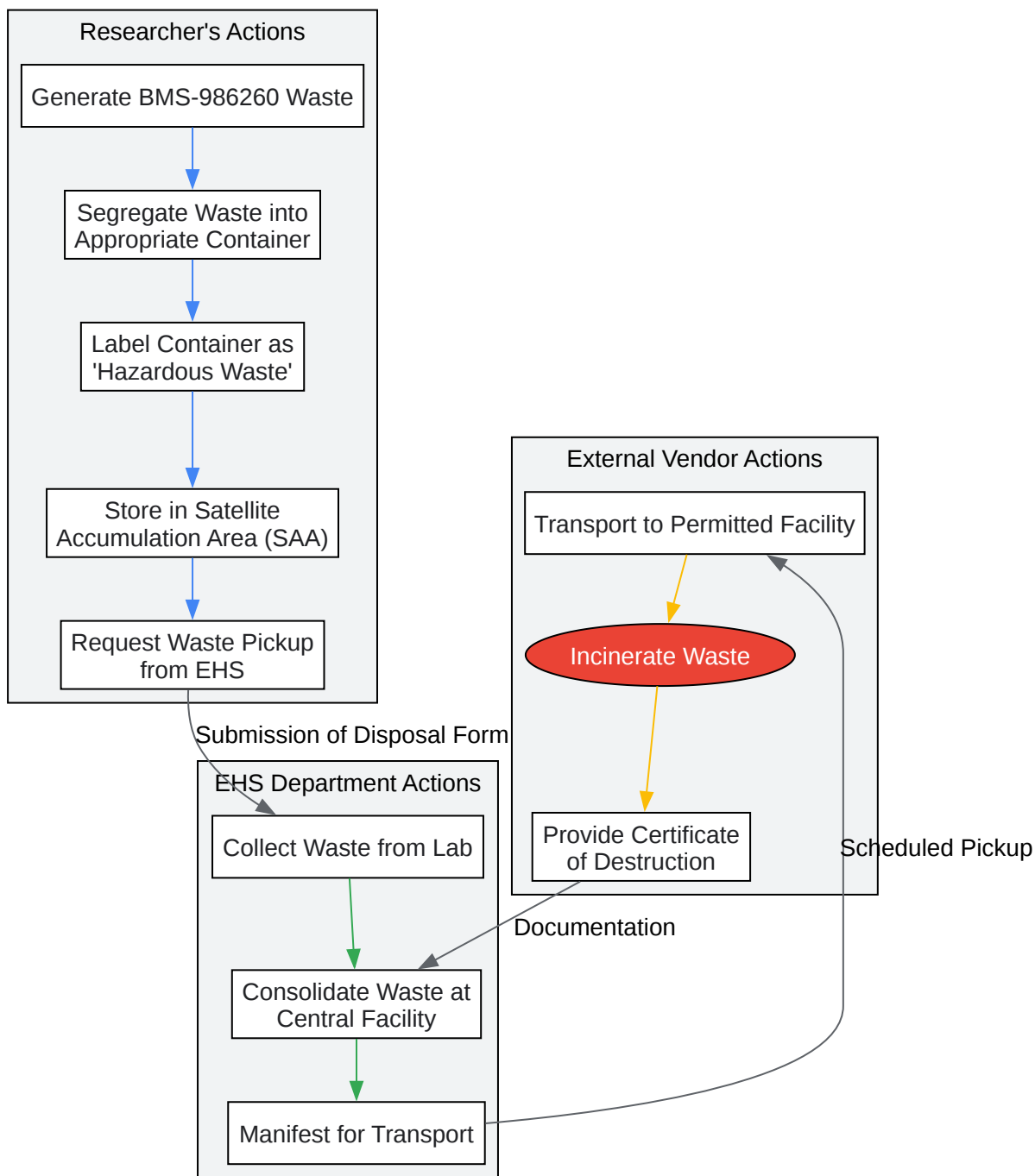
Parameter	Specification	Rationale
Waste Classification	Hazardous Chemical Waste (pending EHS confirmation)	Investigational drugs are typically managed as hazardous waste to ensure regulatory compliance and environmental safety. <a href="#">[1]</a> <a href="#">[2]</a>
Primary Container	UN-approved, compatible container (glass or plastic) with a secure screw-top lid.	To prevent leaks and ensure safe transport of hazardous materials. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Labeling	"HAZARDOUS WASTE" label with PI name, location, contact, and full chemical name.	Required by regulations for proper identification, tracking, and handling of hazardous materials. <a href="#">[4]</a>
Storage Location	Designated and registered Satellite Accumulation Area (SAA), under secondary containment.	To ensure secure and safe temporary storage of hazardous waste, minimizing exposure and spill risk. <a href="#">[4]</a>
Final Disposition	Incineration at an EPA-permitted hazardous waste facility.	The standard and required method for the complete destruction of potent pharmaceutical compounds. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols and Methodologies

As **BMS-986260** is an investigational compound, specific experimental protocols for its disposal are not publicly available. The methodologies provided in this guide are based on established best practices for the disposal of investigational drugs and potent chemical compounds in a research laboratory setting, in accordance with federal and institutional guidelines.<sup>[2][4][5]</sup>

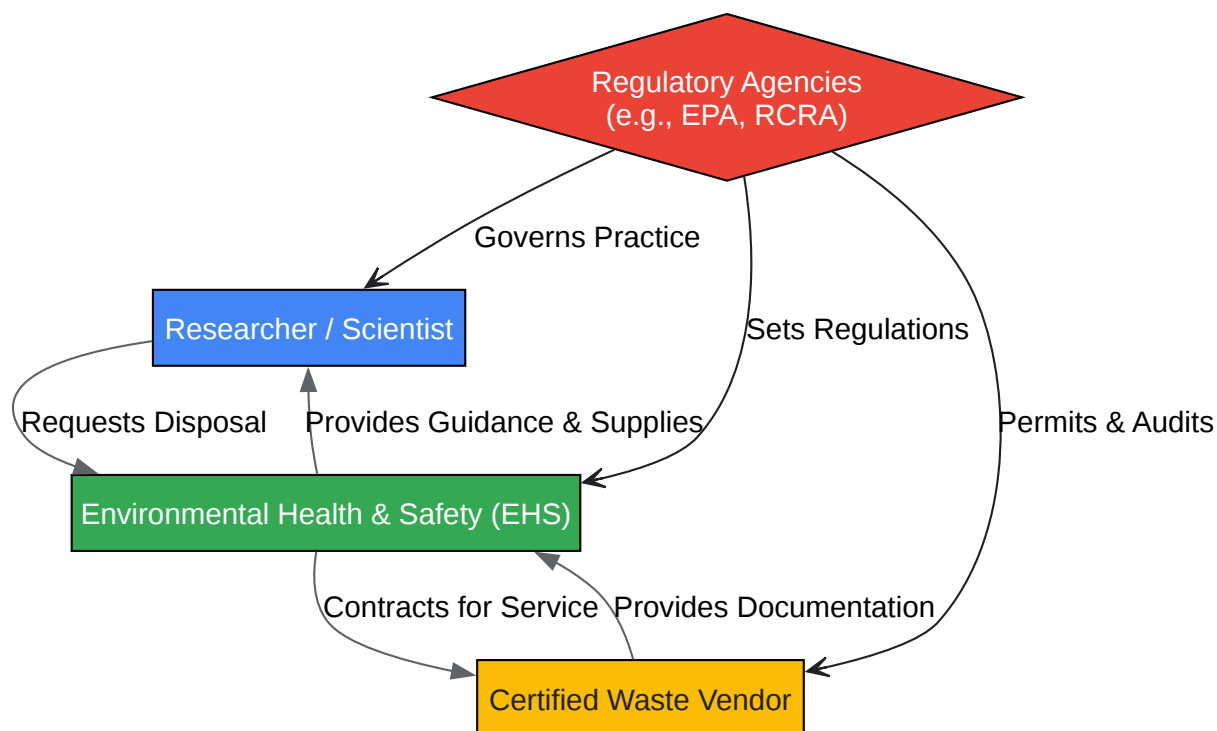
## Visualizing the Disposal Workflow

The following diagrams illustrate the key workflows and relationships in the disposal process for **BMS-986260**.



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Caption: Workflow for the disposal of **BMS-986260** from laboratory to final destruction.



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Caption: Logical relationships of key entities in the investigational drug disposal process.

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